

Application of 5-Ethylnonan-5-ol in fragrance and flavor chemistry

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Compound of Interest

Compound Name: 5-Ethylnonan-5-ol

Cat. No.: B15486930

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Application Notes and Protocols: **5-Ethylnonan-5-ol** in Fragrance and Flavor Chemistry

Disclaimer: Publicly available information regarding the specific application of **5-Ethylnonan-5-ol** in the fragrance and flavor industry is limited. This document provides a framework of application notes and protocols based on general principles of fragrance and flavor chemistry and the known properties of similar aliphatic alcohols. The experimental protocols described are generalized and would require optimization for this specific compound.

Introduction

5-Ethylnonan-5-ol is a tertiary alcohol with the molecular formula $C_{11}H_{24}O$.^[1] While many alcohols are valued in the fragrance and flavor industry for their solvent properties and their own distinct scent profiles, the specific organoleptic properties (odor and taste) of **5-Ethylnonan-5-ol** are not well-documented in publicly accessible literature.^{[2][3][4][5][6]} Tertiary alcohols can be stable and have been explored for use as perfuming ingredients.^{[7][8]} This document outlines potential applications and the experimental protocols that would be necessary to evaluate the suitability of **5-Ethylnonan-5-ol** as a fragrance or flavor ingredient.

Physicochemical Properties

A summary of the known physical and chemical properties of **5-Ethylnonan-5-ol** is presented in Table 1. These properties are important for predicting its behavior in formulations, such as its volatility and solubility.

Table 1: Physicochemical Properties of **5-Ethylnonan-5-ol**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄ O	[1]
Molecular Weight	172.31 g/mol	[1]
IUPAC Name	5-ethylnonan-5-ol	[1]
CAS Number	5340-51-2	[1]

Potential Applications in Fragrance Chemistry

While specific data is unavailable for **5-Ethylnonan-5-ol**, other tertiary alcohols have found use in perfumery, often imparting notes described as woody or patchouli-like.[8] Potential applications for a novel alcohol like **5-Ethylnonan-5-ol** could include:

- **Modifier:** To alter or enhance the odor profile of other fragrance ingredients.
- **Fixative:** To reduce the volatility of other fragrance components and prolong the scent's longevity on the skin.
- **Solvent:** To dissolve solid or highly viscous fragrance raw materials.

To determine its utility, a thorough organoleptic evaluation would be the first step.

Experimental Protocols

Synthesis of 5-Ethylnonan-5-ol

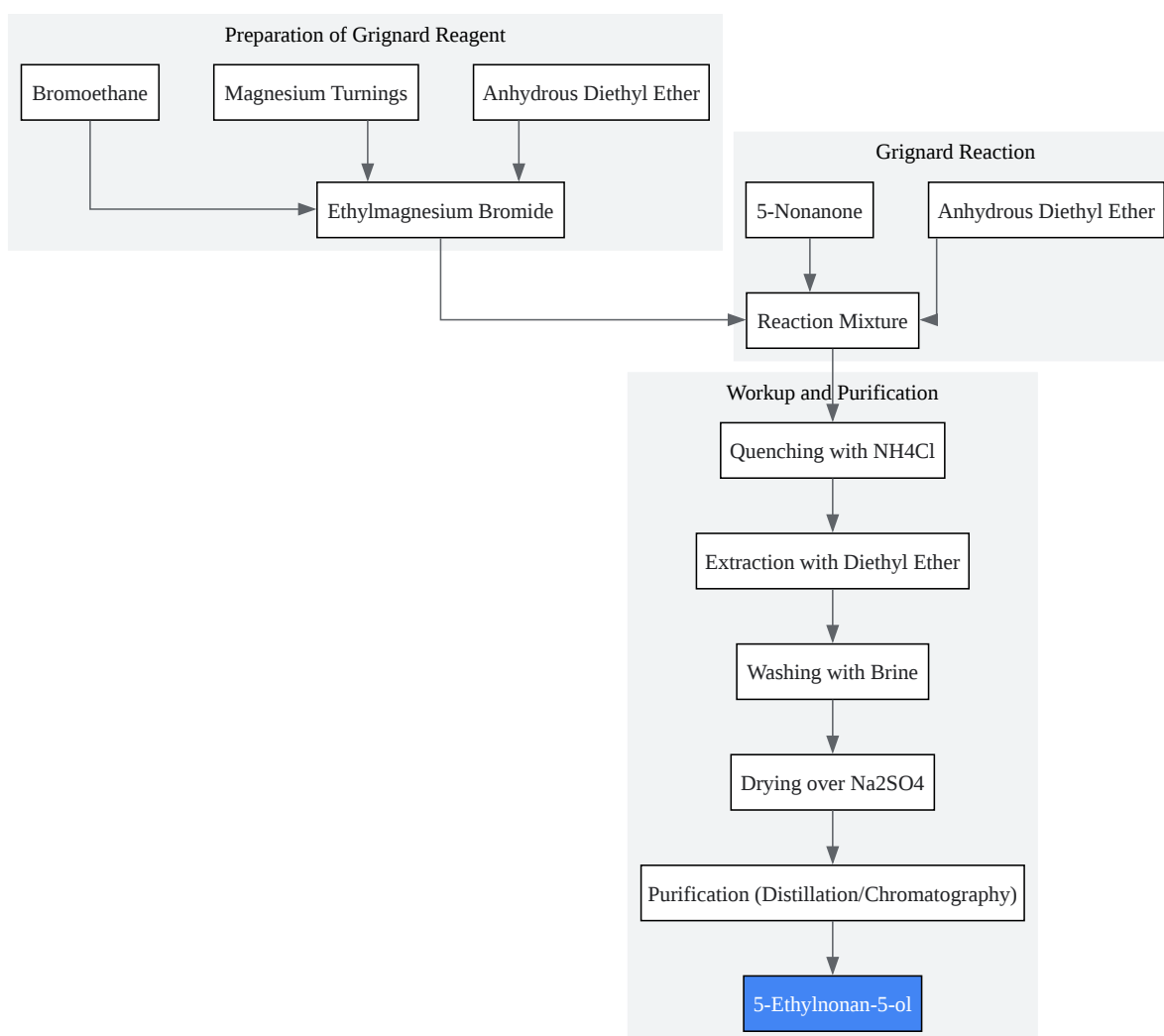
A common method for the synthesis of tertiary alcohols is the Grignard reaction.[7] In this case, reacting a ketone with an appropriate Grignard reagent can yield **5-Ethylnonan-5-ol**.

Protocol: Synthesis via Grignard Reaction

- **Preparation of Grignard Reagent:** Prepare ethylmagnesium bromide by reacting bromoethane with magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).

- Grignard Reaction: Slowly add a solution of 5-nonanone in anhydrous diethyl ether to the prepared Grignard reagent at 0°C with constant stirring.
- Quenching: After the reaction is complete, quench the reaction mixture by slowly adding a saturated aqueous solution of ammonium chloride.
- Extraction: Separate the organic layer and extract the aqueous layer with diethyl ether. Combine the organic layers.
- Washing and Drying: Wash the combined organic layers with brine, and then dry over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure. The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **5-Ethylnonan-5-ol**.

Workflow for Synthesis of **5-Ethylnonan-5-ol**



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Caption: Synthesis workflow for **5-Ethylnonan-5-ol**.

Organoleptic Evaluation

A sensory panel of trained evaluators is essential to characterize the odor and flavor profile of a new chemical.

Protocol: Sensory Evaluation of Odor

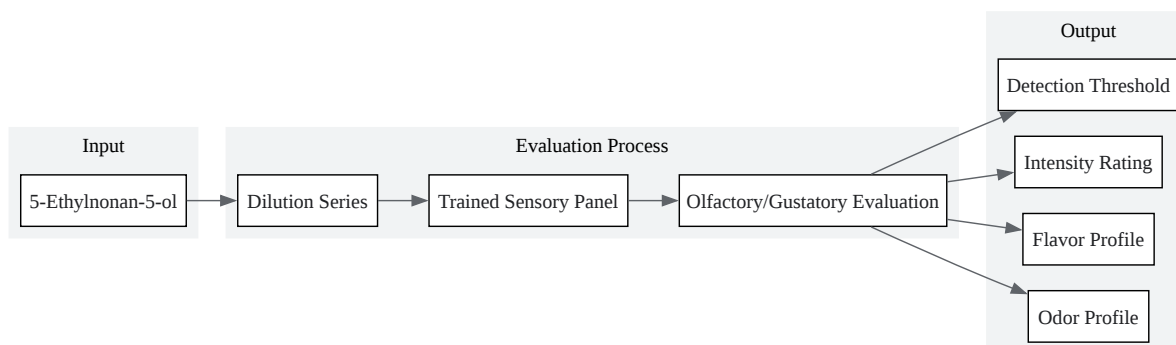
- **Sample Preparation:** Prepare a series of dilutions of **5-Ethylnonan-5-ol** in a suitable solvent, such as ethanol, typically starting from 10% down to 0.01%.
- **Blotter Preparation:** Dip fragrance blotters into each dilution and allow the solvent to evaporate for a few seconds.
- **Evaluation:** Present the blotters to a panel of trained perfumers or sensory analysts in a well-ventilated, odor-free room.
- **Data Collection:** Panelists should describe the odor characteristics at different time points (top, middle, and base notes) and rate the intensity on a standardized scale.
- **Analysis:** Compile the descriptors and intensity ratings to create an odor profile.

Protocol: Sensory Evaluation of Flavor

Note: This should only be performed after thorough toxicological assessment confirms the safety of the compound for ingestion.

- **Sample Preparation:** Prepare a series of dilutions in a neutral base, such as sugar water or a simple alcoholic beverage, at concentrations relevant to food and beverage applications (typically in the parts-per-million range).
- **Tasting Procedure:** A trained panel tastes the samples, rinsing with water between each.
- **Data Collection:** Panelists describe the flavor profile, including character, intensity, and any off-notes.
- **Analysis:** Compile the data to establish a flavor profile and determine the detection threshold.

Logical Relationship for Sensory Evaluation



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Caption: Logical flow of sensory evaluation.

Analytical Characterization

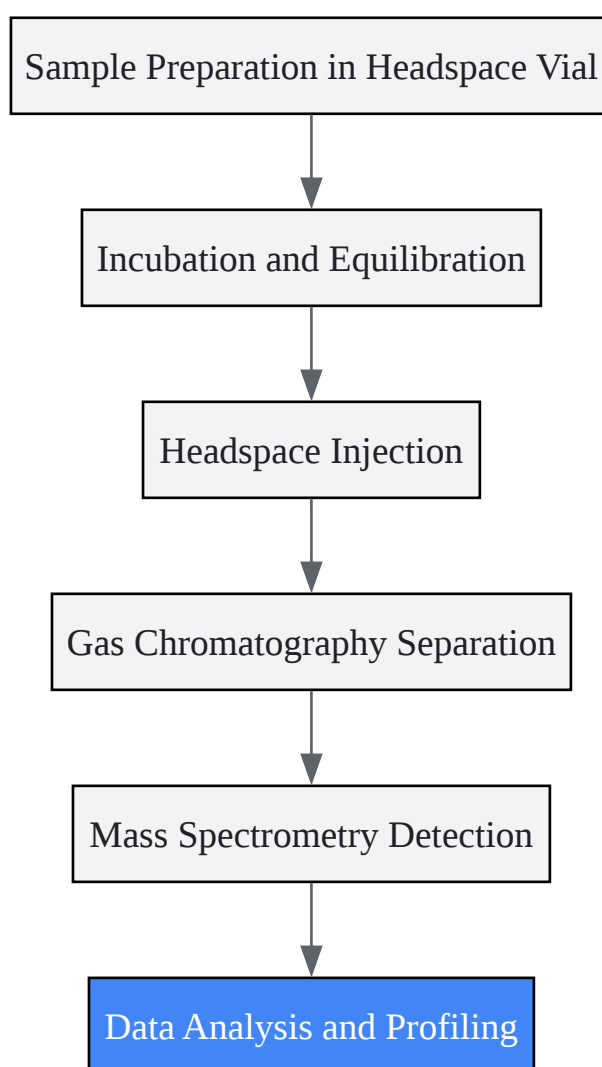
Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for the analysis of volatile fragrance and flavor compounds.[9] Headspace analysis is particularly useful for evaluating the volatility and odor profile.

Protocol: Headspace GC-MS Analysis

- **Sample Preparation:** Place a small, precise amount of **5-Ethylnonan-5-ol** into a headspace vial. For analysis in a product base, add a known quantity of the product (e.g., a fragrance oil or beverage) to the vial.
- **Incubation:** Incubate the vial at a controlled temperature (e.g., 80°C) for a set time (e.g., 15 minutes) to allow volatile compounds to equilibrate in the headspace.
- **Injection:** Automatically inject a sample of the headspace gas into the GC-MS system.

- Chromatography: Separate the volatile components on a suitable capillary column (e.g., a non-polar or medium-polar column).
- Mass Spectrometry: Detect and identify the eluted compounds based on their mass spectra.
- Data Analysis: Quantify the amount of **5-Ethylnonan-5-ol** and other volatiles in the headspace to assess its volatility and potential interactions with other ingredients.

Experimental Workflow for GC-MS Analysis



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Caption: Workflow for Headspace GC-MS analysis.

Regulatory and Safety Considerations

Before any new compound can be used in commercial fragrance or flavor applications, its safety must be thoroughly evaluated. This includes assessments of skin sensitization, phototoxicity, and, for flavor applications, oral toxicity. The regulatory status of **5-Ethylnonan-5-ol** with bodies such as the FDA and IFRA is not documented in the available search results. A comprehensive safety data sheet (SDS) would be required, which would detail handling procedures and toxicological data.^{[10][11][12]}

Conclusion

While **5-Ethylnonan-5-ol** is a known chemical compound, its application in the fragrance and flavor industry is not established in public literature. The protocols and application notes provided here are based on standard industry practices for the evaluation of new fragrance and flavor ingredients. Any researcher or developer interested in the potential of **5-Ethylnonan-5-ol** would need to undertake a comprehensive research program, beginning with its synthesis and purification, followed by thorough organoleptic and analytical evaluation, and culminating in rigorous safety and regulatory assessment.

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References

- 1. 5-Ethylnonan-5-ol | C₁₁H₂₄O | CID 219511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dropofodor.com [dropofodor.com]
- 3. Alcohols In Perfume Bases: Solubilizers That Shape Scents [chemicalbull.com]
- 4. 8 Ways Alcohol Plays A Pivotal Role in Perfume Creation [alphaaromatics.com]
- 5. sobfragrance.com [sobfragrance.com]
- 6. byjus.com [byjus.com]
- 7. Show how you would synthesize following tertiary alcohol by addin... | Study Prep in Pearson+ [pearson.com]

- 8. US5268356A - Cyclic tertiary alcohols and their use as perfuming ingredients - Google Patents [patents.google.com]
- 9. Recent trends in the chromatographic analysis of volatile flavor and fragrance compounds: Annual review 2020 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. WERCS Studio - Application Error [assets.thermofisher.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
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